

TAK-901 CHK1 signaling pathway activation

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Compound Focus: Tak-901

CAS No.: 934541-31-8

Cat. No.: S548714

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Core Mechanism of Action of TAK-901

The table below summarizes the primary known targets and functions of **TAK-901** based on the search results.

Target/Pathway	Documented Action of TAK-901	Biological Consequence
Aurora Kinase B	Potent inhibitor [1] [2] [3]	Disrupts mitosis, causes polyploidy, suppresses histone H3 phosphorylation [3].
Ephrin Receptor A2 (EphA2)	Antagonist [4] [1]	Investigated as a therapeutic strategy against cancers like prostate cancer [4].
ATR-CHK1 Signaling Pathway	No established activating relationship	The pathway is a target in cancer therapy, but no sources connect it to TAK-901 activation [5].
Lipid Metabolism (via SREBP1)	Downregulates pathway [3]	Suppresses fatty acid metabolism and cholesterol homeostasis, inhibiting tumor growth [3].

Research indicates that **TAK-901**'s anticancer effects are mediated through the inhibition of Aurora B. One study on glioblastoma found that its efficacy is linked to the suppression of the lipid metabolism regulator SREBP1, not the activation of CHK1 [3].

Experimental Evidence and Workflows

The key experiments establishing **TAK-901**'s mechanism involved a range of cell-based and molecular assays.

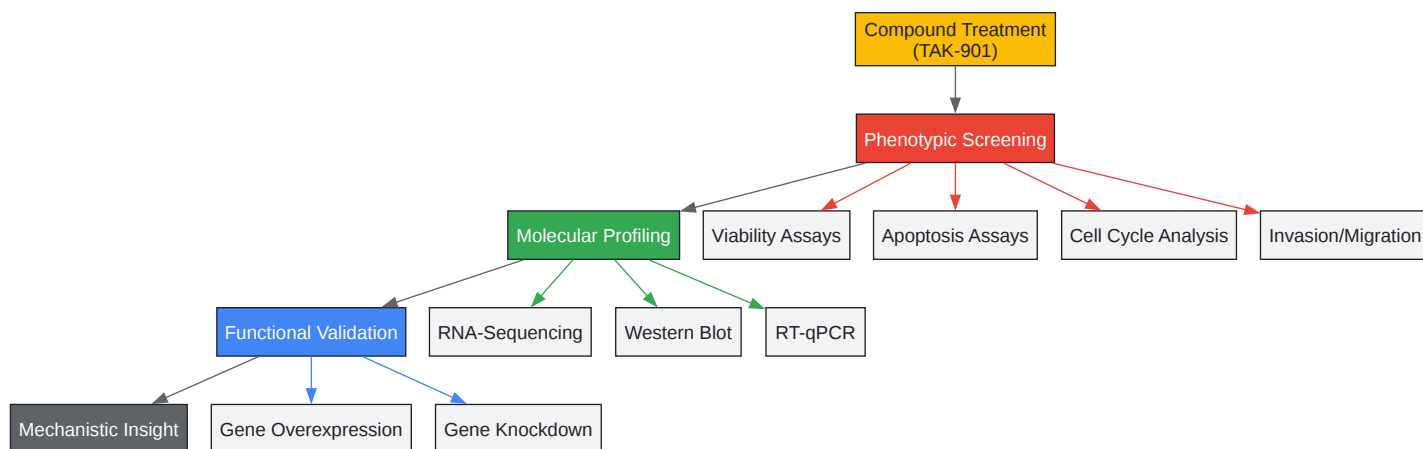
Key Experimental Methodologies

The table below outlines the main experimental approaches used to characterize **TAK-901**'s effects.

Assay Category	Specific Methods	Key Findings/Output
Cell Viability & Proliferation	MTT assays, live/dead assays, SRB assays, in vivo orthotopic xenograft mouse models [3] [6]	TAK-901 significantly reduced cell viability and inhibited tumor growth in vivo [3].
Cell Death & Cell Cycle Analysis	Cell apoptosis assays, cell cycle analysis (flow cytometry) [3]	Induced apoptosis and caused cell cycle arrest [3].
Functional Phenotypic Assays	Transwell assays, 3D cell invasion assays, neuro-sphere formation, self-renewal assays [3]	Reduced migration, invasion, and self-renewal capability of cancer cells [3].
Mechanistic & Molecular Profiling	RNA-seq, RT-qPCR, Western blotting, lipid measurements [3]	Downregulation of SREBP1 and key lipid metabolism genes; reduced phosphorylation of histone H3 [3].

Workflow for Mechanistic Study

The following diagram illustrates a typical integrated experimental pipeline used in these studies, from initial screening to mechanistic validation.



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Integrated experimental workflow for mechanistic studies.

A Note on CHK1 Pathway Activation

The available information does not support the idea that **TAK-901** activates the CHK1 pathway. Instead, the CHK1 pathway is typically **inhibited** as a strategy in cancer therapy to disrupt DNA damage repair in cancer cells [5] [7] [6].

If your research specifically requires a CHK1 pathway activator, you may need to investigate other compounds or mechanisms.

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